

Personal protective equipment for handling **FFN511**

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Compound of Interest

Compound Name: **FFN511**

Cat. No.: **B1262110**

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Essential Safety and Handling Guide for FFN511

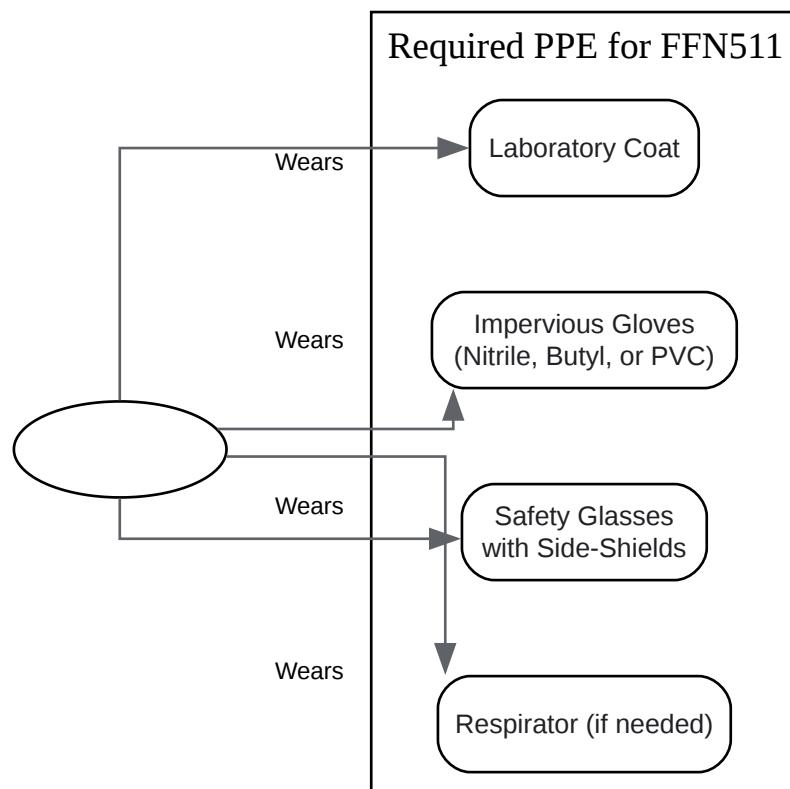
This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **FFN511**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

When handling **FFN511**, a comprehensive personal protective equipment ensemble is mandatory to prevent exposure. The following table summarizes the required PPE, and the subsequent diagram illustrates the complete ensemble.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile, Butyl, or PVC rubber).	Prevents skin contact with the compound.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	Minimizes inhalation of the compound.
Body Protection	Laboratory coat.	Provides a barrier against accidental spills and contamination.

PPE Ensemble for FFN511 Handling



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*Diagram illustrating the necessary personal protective equipment for handling **FFN511**.*

Operational Plan: Handling and Storage

Safe handling and proper storage are paramount to prevent contamination and degradation of **FFN511**.

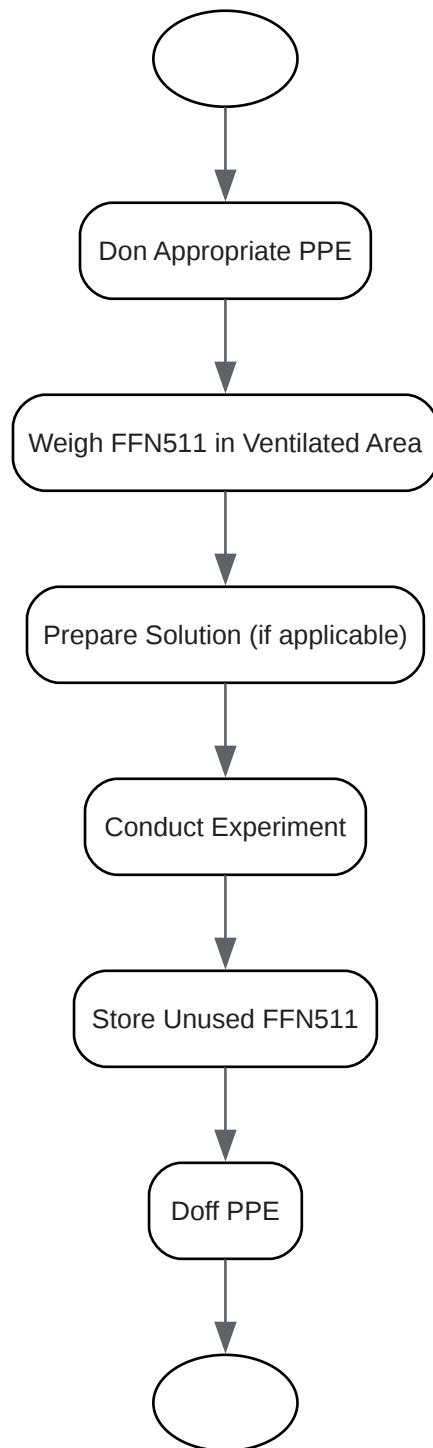
Handling Procedures

- Ventilation: Always handle **FFN511** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Dust Formation: As **FFN511** is a solid, care should be taken to avoid the generation of dust during handling.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking. Remove contaminated clothing and wash it before reuse.

Storage Procedures

- Temperature: Store in a cool, dry place.
- Container: Keep the container tightly closed.
- Incompatibilities: Store away from strong oxidizing agents.

FFN511 Handling and Storage Workflow



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*A workflow for the safe handling and storage of **FFN511**.*

Disposal Plan

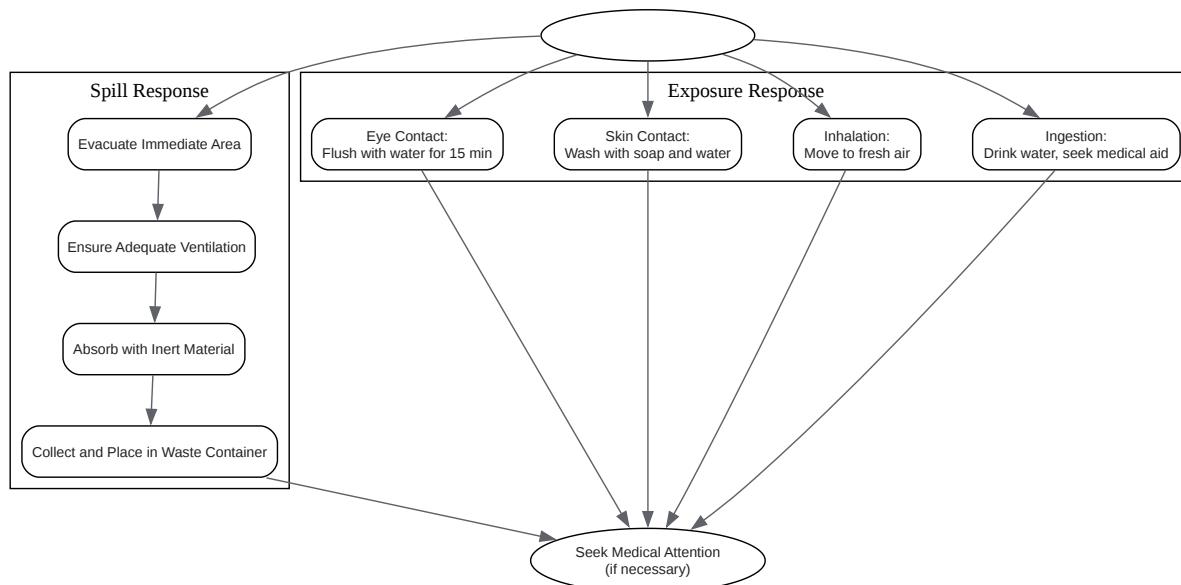
Dispose of **FFN511** and its containers in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Emergency Response Plan

In the event of an accidental spill or exposure, follow these procedures immediately.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.
Fire	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media. Wear self-contained breathing apparatus and full protective gear.
Accidental Release	Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation. Sweep up and shovel into suitable containers for disposal.

FFN511 Spill and Exposure Emergency Response



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*Immediate actions to take in the event of an **FFN511** spill or exposure.*

Experimental Protocol: Loading **FFN511** in Acute Brain Slices

The following is a general protocol for loading **FFN511** into acute brain slices, based on published methodologies. Researchers should adapt this protocol to their specific experimental needs.

Materials:

- Artificial cerebrospinal fluid (ACSF), oxygenated
- **FFN511**
- ADVASEP-7 (or similar clearing agent)

Procedure:

- Prepare Solutions:
 - Prepare a loading solution of 10 μ M **FFN511** in oxygenated ACSF.
 - Prepare a wash solution of 100 μ M ADVASEP-7 in oxygenated ACSF.
 - Ensure all solutions are freshly prepared and oxygenated for at least 15 minutes prior to use.
- Incubation:
 - Individually incubate each acute brain slice in the **FFN511** loading solution for 30 minutes at room temperature.
- Washing:
 - To remove extracellularly bound dye, transfer the loaded slice to the oxygenated 100 μ M ADVASEP-7 ACSF solution and incubate for 30 minutes at room temperature.
- Imaging:
 - The slices are now ready for imaging.

Quantitative Data Summary

Property	Value	Source
CAS Number	1004548-96-2	[1]
Molecular Weight	284.35 g/mol	[1]
Form	Solid	
Color	Yellow	
Solubility	DMSO: 5 mM	
Storage Temperature	-20°C	

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References

- 1. fishersci.com [fishersci.com]
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